

An In-depth Technical Guide to 3-(Dimethylamino)propanohydrazide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	3-(Dimethylamino)propanohydrazide
CAS No.:	22636-79-9
Cat. No.:	B1271146

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This guide provides a comprehensive overview of **3-(Dimethylamino)propanohydrazide**, a chemical compound of interest to researchers and professionals in the fields of synthetic chemistry and drug development. This document elucidates its fundamental chemical properties, potential applications, and pertinent safety considerations.

Core Molecular Attributes

3-(Dimethylamino)propanohydrazide is a hydrazine derivative characterized by a tertiary amine and a hydrazide functional group. These features confer specific chemical reactivity and potential for further synthetic modifications.

Molecular Formula and Weight

The elemental composition and molar mass are fundamental parameters for any chemical entity. For **3-(Dimethylamino)propanohydrazide**, these are:

Property	Value	Source
Molecular Formula	C5H13N3O	[1][2][3]
Molecular Weight	131.18 g/mol	[1][2]
CAS Number	22636-79-9	[1][2][3]

A precise understanding of the molecular weight is critical for stoichiometric calculations in reaction planning and for the accurate preparation of solutions with specific molar concentrations. The molecular formula provides the basis for all structural and analytical interpretations.

Chemical Structure

The structural arrangement of atoms dictates the molecule's chemical behavior and its potential interactions with other molecules.

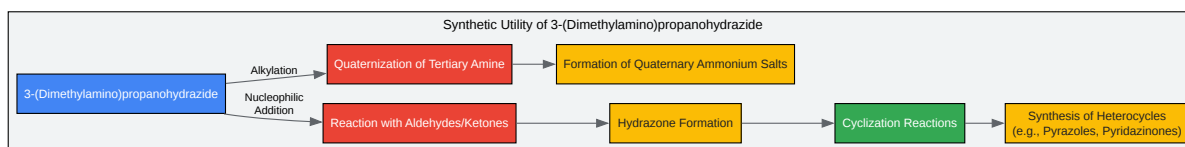
Caption: 2D chemical structure of **3-(Dimethylamino)propanohydrazide**.

Potential Applications in Research and Development

While specific, large-scale applications of **3-(Dimethylamino)propanohydrazide** are not extensively documented in publicly available literature, its structure suggests its utility as a versatile building block in organic synthesis. The presence of both a nucleophilic hydrazine group and a tertiary amine allows for a range of chemical transformations.

Role in Synthetic Chemistry

Hydrazide moieties are precursors to a variety of heterocyclic compounds, which are prevalent scaffolds in medicinal chemistry. The dimethylamino group can influence the solubility and basicity of the molecule and its derivatives. Potential synthetic pathways where **3-(Dimethylamino)propanohydrazide** could be a key intermediate are illustrated below.



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Caption: Potential synthetic transformations of **3-(Dimethylamino)propanohydrazide**.

Relevance in Drug Discovery

The structural motifs present in **3-(Dimethylamino)propanohydrazide** are found in various biologically active molecules. The dimethylaminopropyl group, for instance, is a common feature in a number of drugs, where it often contributes to improved pharmacokinetic properties.^[4] While direct therapeutic applications of **3-(Dimethylamino)propanohydrazide** are not established, it serves as a valuable starting material or fragment for the synthesis of novel drug candidates. The development of prodrugs, which are inactive compounds converted to active drugs in the body, is a common strategy in drug development to overcome issues like poor solubility or side effects.^{[5][6]} The functional groups in **3-(Dimethylamino)propanohydrazide** could potentially be utilized in such prodrug strategies.

Physicochemical and Safety Data

A thorough understanding of a compound's properties and hazards is paramount for its safe handling and effective use in a laboratory setting.

Known Properties

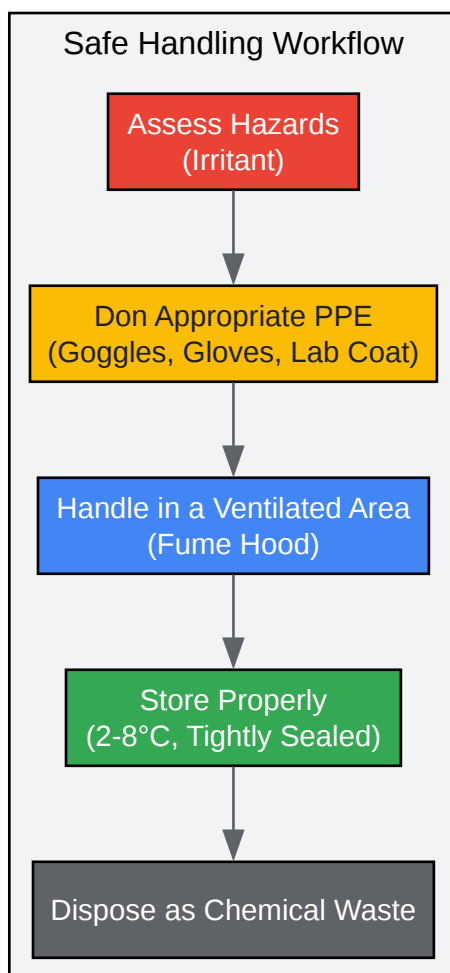
Property	Value	Source
Storage Condition	2-8°C	^[1]
Hazard Classification	Irritant	^[2]

Safety and Handling

As with any chemical, proper safety precautions should be observed when handling **3-(Dimethylamino)propanohydrazide**. Based on its hazard classification as an irritant, the following handling guidelines are recommended.[\[2\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Experimental Protocol: Standard Handling Procedure

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.
- Ventilation: Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- Spill Management: In case of a spill, absorb the material with an inert absorbent and dispose of it as chemical waste. Avoid generating dust.
- First Aid:
 - Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes.
 - Skin Contact: Wash the affected area thoroughly with soap and water.
 - Inhalation: Move to fresh air.
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.
- Storage: Store in a tightly sealed container in a cool, dry place, adhering to the recommended storage temperature of 2-8°C.[\[1\]](#)
- Disposal: Dispose of unused material and its container in accordance with local, state, and federal regulations for chemical waste.



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Caption: Recommended workflow for the safe handling of **3-(Dimethylamino)propanohydrazide**.

Note on Related Compounds

It is worth noting that a similarly named compound, 3-(Dimethylamino)propanamide, exists. This compound has a different molecular formula ($C_5H_{12}N_2O$) and molecular weight (116.16 g/mol).^[11] Researchers should exercise caution to ensure they are working with the correct chemical entity, as the substitution of a hydrazide with an amide group significantly alters the compound's reactivity and properties.

Conclusion

3-(Dimethylamino)propanohydrazide is a chemical compound with defined molecular characteristics. Its bifunctional nature, possessing both a tertiary amine and a hydrazide group, makes it a potentially valuable building block for the synthesis of more complex molecules, particularly in the realm of medicinal chemistry and drug discovery. Adherence to standard safety protocols is essential for its handling and use in a research environment.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 3-(Dimethylamino)propanohydrazide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1271146/docs#an-in-depth-technical-guide-to-3-dimethylamino-propanohydrazide\]](https://www.benchchem.com/product/b1271146/docs#an-in-depth-technical-guide-to-3-dimethylamino-propanohydrazide)

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